

Feruloylputrescine first identification in *Salsola subaphylla*

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Compound Focus: Feruloylputrescine

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Historical Identification and Distribution

Feruloylputrescine is a nitrogenous base that was first identified in the plant *Salsola subaphylla* [1] [2]. Subsequent research isolated this compound from grapefruit (*Citrus paradisi*), marking its first discovery within the citrus family [1]. The table below summarizes its documented occurrences.

Plant Source	Family	Tissues Reported	Initial Identification
<i>Salsola subaphylla</i> [1] [2]	Amaranthaceae	Information not specified in results	First reported (1949) [1]
<i>Citrus paradisi</i> (Grapefruit) [1]	Rutaceae	Leaves and fruit juice [1]	Subsequently identified (1965) [1]
<i>Viola odorata</i> (Sweet violet) [3]	Violaceae	Roots (identified via metabolomics) [3]	Modern detection (2022) [3]

Chemical Profile and Analytical Insights

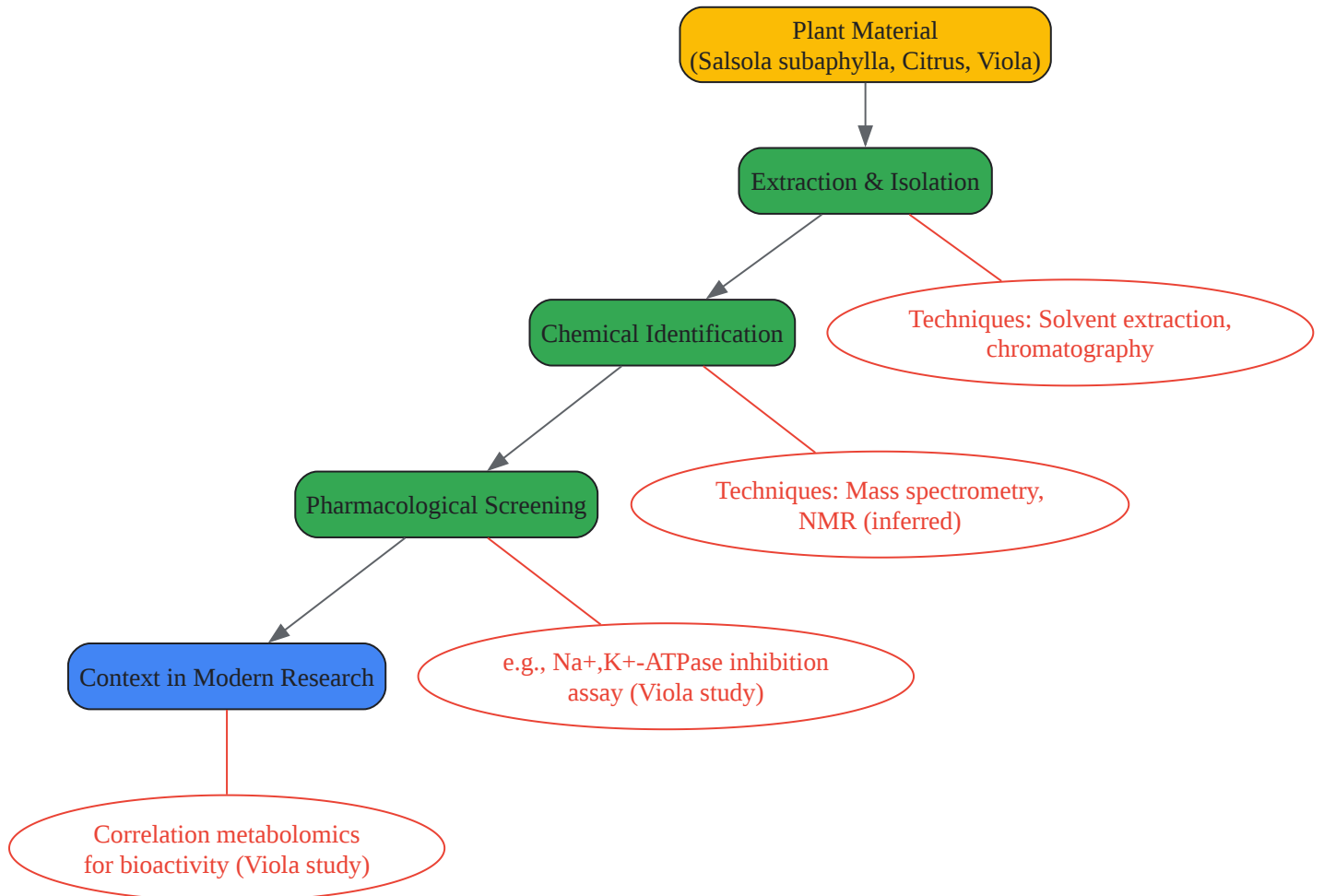
Feruloylputrescine, also known historically as subaphylline, has the chemical name **N-(4-aminobutyl)-4-hydroxy-3-methoxycinnamamide** [1]. It is a **hydroxycinnamic acid amide**, a class of compounds often involved in plant stress responses and possessing various pharmacological properties.

While specific extraction protocols from the original studies are not detailed in the search results, a modern approach used for *Viola odorata* roots offers a relevant methodology. In this 2022 study, the process involved:

- **Extraction and Fractionation:** The root extract was separated into fractions using solid-phase extraction (SPE) with **C18, mixed-mode anion, and cation exchange columns** [3].
- **Metabolomic Analysis:** The fractions were analyzed using **UHPLC-QTOF-MS/MS** (Ultra-High-Performance Liquid Chromatography coupled with Quadrupole Time-of-Flight Tandem Mass Spectrometry) [3].
- **Activity Correlation:** Candidate metabolites were identified by correlating the abundance of molecular features (MS data) with the Na⁺,K⁺-ATPase inhibitory activity of each fraction [3]. **Feruloylputrescine** was one of the compounds putatively identified through this correlation-based metabolomic approach [3].

Research Workflow and Context

The following diagram outlines the general research logic for natural product discovery, as reflected in the studies on **feruloylputrescine**.



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Research workflow for *feruloylputrescine*, from plant source to modern context.

Future Research Directions

To obtain the level of technical detail required for a whitepaper, I suggest the following steps:

- **Access Original Publications:** The most critical step is to locate the full text of the 1949 paper by Ryabinin and Il'ina. While the *Nature* article confirms the finding, the original Russian publication likely contains the detailed experimental data.
- **Explore Modern Techniques:** The methodology from the *Viola odorata* study [3] provides an excellent template for state-of-the-art protocols that can be applied to the study of *Salsola* species.
- **Broaden the Search:** Conducting a targeted search on scientific databases for "hydroxycinnamic acid amides" and "Salsola phytochemistry" may yield more recent reviews or primary research articles with the quantitative data and isolation protocols you need.

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References

1. Isolation and Identification from Citrus Leaves and Fruit [nature.com]
2. Genus Salsola: Chemistry, Biological Activities and Future ... [pmc.ncbi.nlm.nih.gov]
3. Procyanidin C1 from *Viola odorata* L. inhibits Na⁺,K⁺-ATPase [pmc.ncbi.nlm.nih.gov]

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